

# Personal protective equipment for handling Galanin (1-30), human

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Galanin (1-30), human

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## Essential Safety and Handling Guide for Galanin (1-30), Human

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Galanin (1-30), human**. The following procedures are designed to ensure the safe handling, storage, and disposal of this neuropeptide.

For research use only. Not for human or veterinary use.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Personal Protective Equipment (PPE)

When handling **Galanin (1-30), human**, especially in its lyophilized powder form, adherence to proper PPE protocols is mandatory to prevent inhalation, and skin and eye contact.[\[4\]](#)

Minimum PPE Requirements:

- Lab Coat: A standard laboratory coat should be worn and kept buttoned.[\[5\]](#)
- Protective Eyewear: Safety glasses with side-shields are the minimum requirement.[\[6\]](#) For tasks with a splash hazard, chemical splash goggles should be worn.[\[6\]](#)
- Gloves: Disposable nitrile gloves are suitable for providing protection against incidental contact.[\[5\]](#)[\[6\]](#) Gloves should be inspected before use and changed immediately after any contact with the peptide.[\[5\]](#)

- Full Coverage: Wear long pants and closed-toe shoes to ensure no skin is exposed.[\[5\]](#)[\[6\]](#)

For Handling Larger Quantities or when Generating Dust:

- Respiratory Protection: An appropriate dust respirator is recommended to avoid inhalation of the lyophilized powder.[\[7\]](#)

## Storage and Stability

Proper storage is critical to maintain the integrity and stability of **Galanin (1-30), human**. As a peptide containing Tryptophan, Asparagine, and Methionine, it has a limited shelf life and is susceptible to degradation if not stored correctly.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	≥ 4 years <a href="#">[10]</a>	For long-term storage, lower temperatures (-50°C or below) are preferred. <a href="#">[7]</a> The product is stable at room temperature for short periods, such as during shipping. <a href="#">[1]</a> <a href="#">[11]</a>
4°C	2 years <a href="#">[11]</a>		
In Solution	-80°C	Up to 6 months <a href="#">[11]</a>	
-20°C	Up to 1 month <a href="#">[1]</a> <a href="#">[11]</a>	Long-term storage in solution is not recommended. <a href="#">[7]</a> <a href="#">[9]</a> Prepare solutions for same-day use if possible. <a href="#">[1]</a>	

## Handling and Reconstitution Protocol

Follow these steps to ensure safe and effective handling of lyophilized **Galanin (1-30), human**.

## Materials:

- Vial of lyophilized **Galanin (1-30), human**
- Appropriate solvent (e.g., sterile water, DMSO, or acetonitrile/water with 0.1% TFA)
- Desiccator
- Calibrated Pipettes
- Vortex or sonicator

## Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature inside a desiccator.<sup>[7][9]</sup> This prevents the condensation of moisture, which can reduce the peptide content and stability.<sup>[7][9]</sup>
- **Weighing:** If required, weigh the desired amount of peptide quickly in a controlled environment to minimize exposure to air and moisture.<sup>[7][9]</sup> Reseal the vial tightly immediately after.<sup>[7][9]</sup>
- **Solvent Selection:** The solubility of **Galanin (1-30), human** can vary. While some suppliers state it is soluble in water (0.5-1 mg/ml)<sup>[1][8]</sup>, others recommend dissolving it in a small amount of DMSO or 80% acetonitrile in water with 0.1% TFA.<sup>[12]</sup> It is advisable to consult the certificate of analysis for the specific batch.
- **Reconstitution:**
  - Aseptically add the appropriate volume of the chosen solvent to the vial.
  - Gently swirl or vortex the vial to dissolve the peptide.
  - If necessary, brief sonication in a water bath can help dissolve larger particles, but avoid excessive heating.<sup>[7]</sup>
- **Aliquoting and Storage:** For storage, it is best to aliquot the peptide solution into smaller, single-use volumes and store them frozen at -20°C or below.<sup>[7][9]</sup> Avoid repeated freeze-

thaw cycles.

## Accidental Exposure and First Aid

In case of accidental exposure, follow these first-aid measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[\[4\]](#)
- Skin Contact: Immediately wash the affected area with plenty of water. If irritation persists, seek medical advice.[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[4\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[4\]](#)

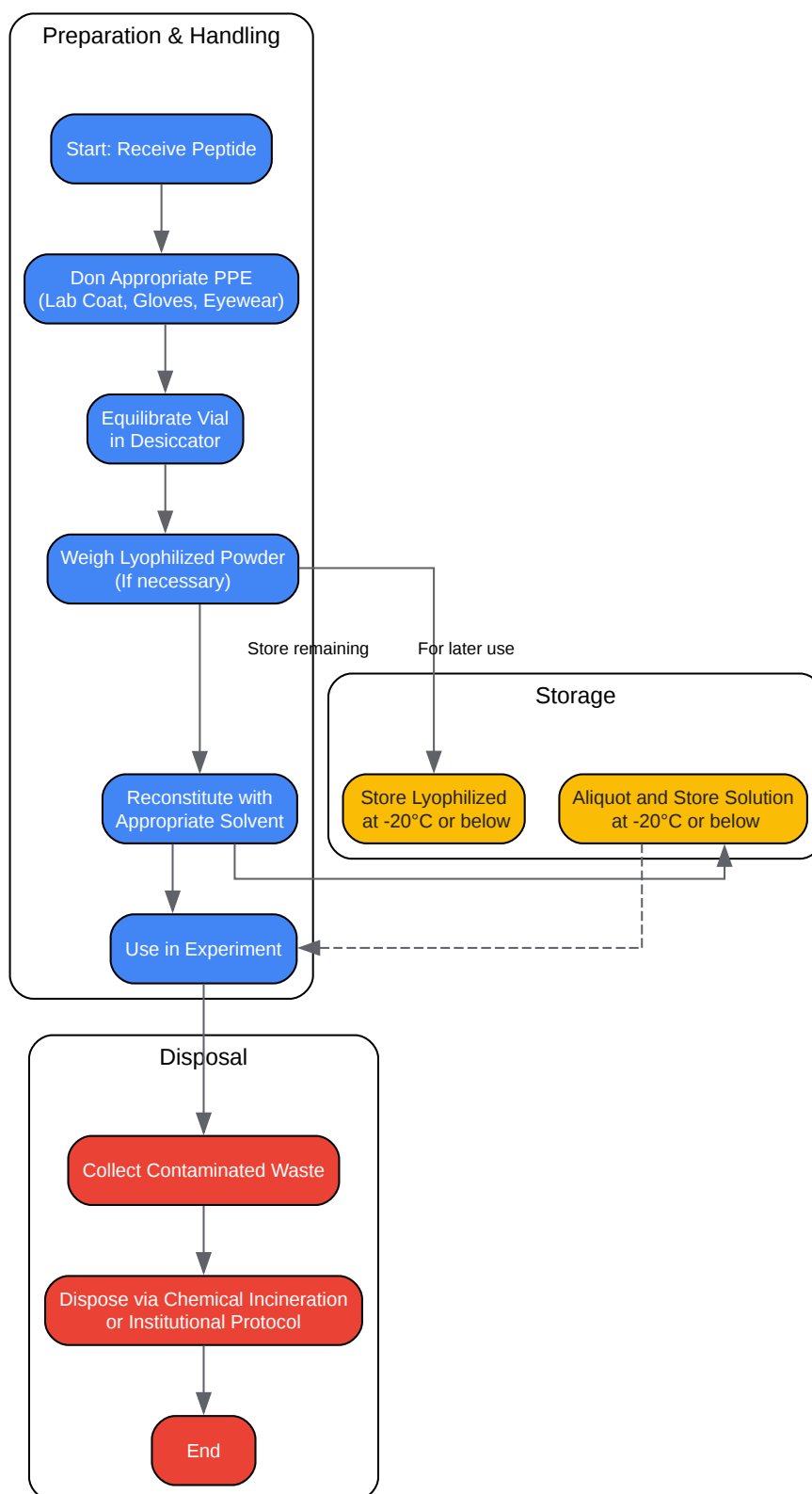
## Disposal Plan

All waste materials contaminated with **Galanin (1-30), human** must be handled and disposed of in accordance with federal, state, and local environmental regulations.[\[4\]](#)

Procedure for Disposal:

- Collection: Collect all contaminated materials, including empty vials, pipette tips, and gloves, in a designated and clearly labeled waste container.
- Deactivation/Disposal: A recommended method for disposal is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#) Alternatively, consult with your institution's environmental health and safety (EHS) office for specific disposal protocols.
- Environmental Precaution: Do not discharge contaminated wastewater into the environment without proper treatment.[\[4\]](#)

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling, storage, and disposal of **Galanin (1-30), human**.

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